

Application Notes: Automated Spectrophotometric Determination of Uric Acid using Disodium Bathocuproine Disulfonate

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Compound of Interest

Compound Name: *Disodium bathocuproine disulfonate*

Cat. No.: *B12391146*

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Introduction

Uric acid is the final product of purine metabolism in humans. Its measurement in biological fluids such as serum, plasma, and urine is a key diagnostic indicator for a range of pathological conditions. Elevated levels of uric acid, a condition known as hyperuricemia, are strongly associated with gout, and have been linked to kidney disease, cardiovascular conditions, and metabolic syndrome.[1][2] Consequently, the accurate and rapid determination of uric acid is of paramount importance in clinical diagnostics and biomedical research.

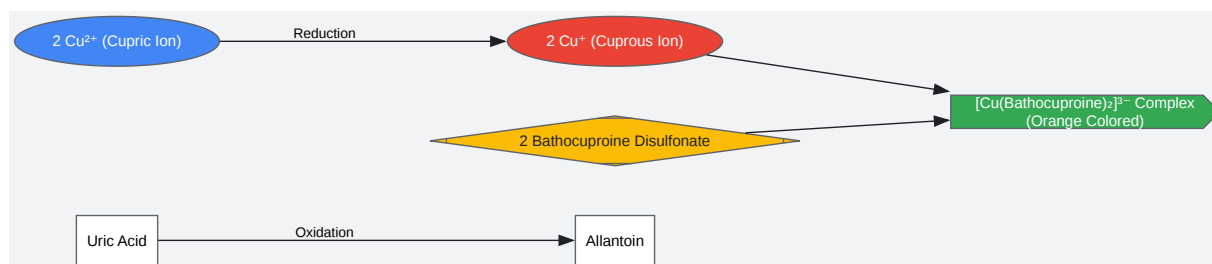
Traditional methods for uric acid determination include enzymatic assays utilizing uricase and colorimetric methods based on the reduction of phosphotungstic acid.[1] While widely used, these methods can be susceptible to interference from various endogenous and exogenous substances.[3] This application note describes a robust and automated spectrophotometric method for the determination of uric acid based on the use of **disodium bathocuproine disulfonate**.

This method leverages the reducing properties of uric acid to convert copper(II) to copper(I). The resulting copper(I) ions form a stable, water-soluble complex with **disodium bathocuproine disulfonate**, which exhibits a distinct absorbance maximum, allowing for the sensitive and specific quantification of uric acid. The use of the sulfonated form of bathocuproine obviates the need for organic extraction steps, making the procedure amenable to high-throughput, automated platforms.[4]

Principle of the Method

The determination of uric acid using **disodium bathocuproine disulfonate** is based on a two-step reaction. In the first step, uric acid reduces cupric ions (Cu^{2+}) to cuprous ions (Cu^{+}). Subsequently, two molecules of **disodium bathocuproine disulfonate** chelate with one cuprous ion to form a stable, orange-colored complex. The intensity of the color, which is directly proportional to the uric acid concentration, is measured spectrophotometrically.

A key advantage of this method is its specificity. The reaction is performed under conditions that minimize interference from other reducing substances present in biological samples.



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Caption: Reaction mechanism for uric acid determination.

Materials and Reagents

Reagent	Supplier	Part Number
Disodium Bathocuproine Disulfonate	Sigma-Aldrich	B1125
Copper(II) Sulfate Pentahydrate, ACS Grade	Fisher Scientific	C493-500
Uric Acid, Certified	Sigma-Aldrich	U2625
Sodium Acetate, Anhydrous, ACS Grade	VWR	97062-634
Acetic Acid, Glacial, ACS Grade	BDH Chemicals	BDH3002
Sodium Hydroxide, Pellets, ACS Grade	EMD Millipore	SX0590-1
Deionized Water, Type 1	In-house	N/A
Uric Acid Calibrator Set	Commercially available	-
Quality Control Sera (Normal and Pathological)	Commercially available	-

Reagent Preparation

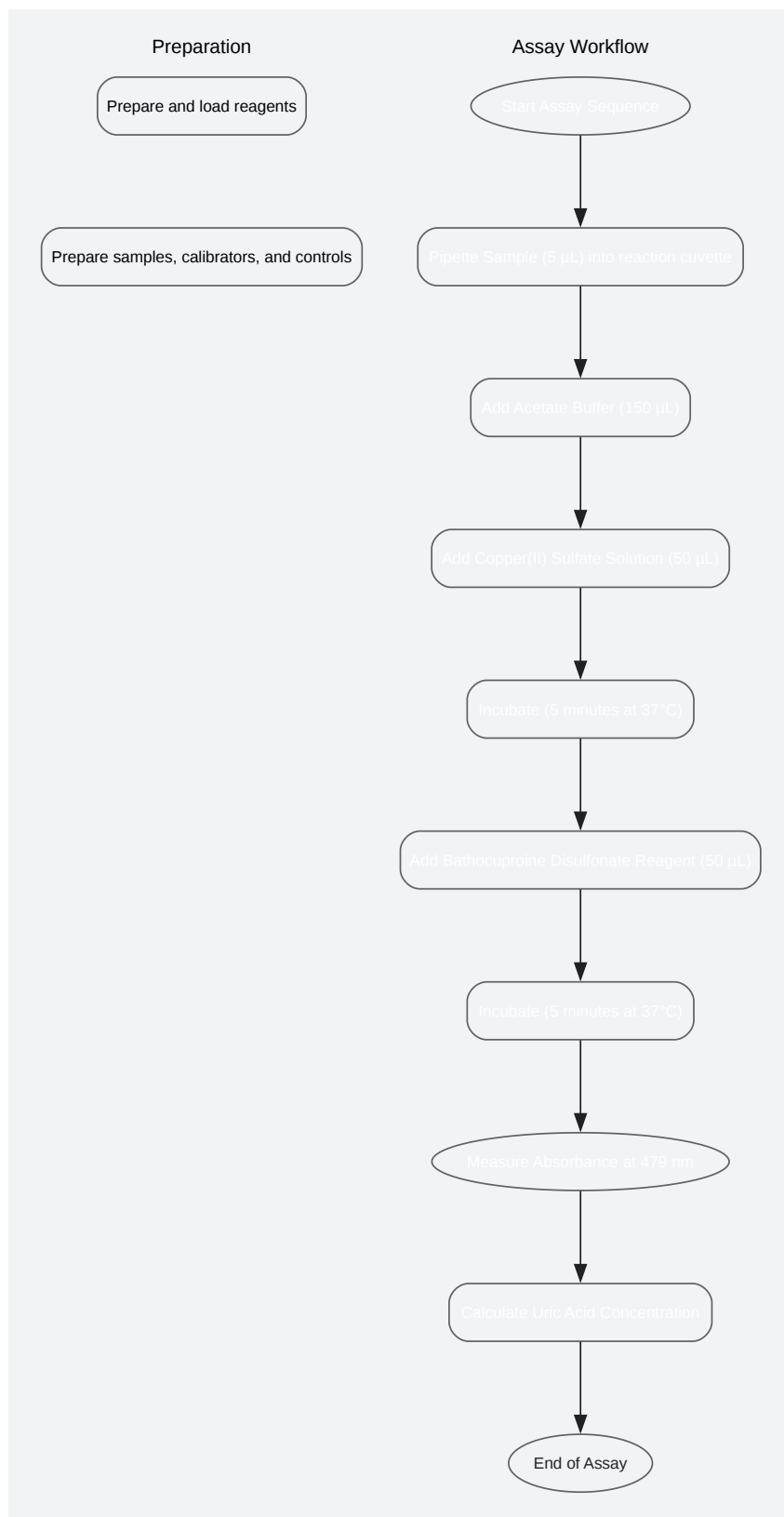
- Acetate Buffer (0.1 M, pH 4.5): Dissolve 8.2 g of sodium acetate in 800 mL of deionized water. Adjust the pH to 4.5 with glacial acetic acid. Make up the final volume to 1 L with deionized water.
- Copper(II) Sulfate Solution (1.5 mM): Dissolve 0.374 g of copper(II) sulfate pentahydrate in 1 L of deionized water.
- Disodium Bathocuproine Disulfonate** Reagent (0.8 mM): Dissolve 0.434 g of **disodium bathocuproine disulfonate** in 1 L of deionized water. Store protected from light.
- Uric Acid Stock Standard (100 mg/dL): Dissolve 100 mg of uric acid in a 100 mL volumetric flask with approximately 50 mL of deionized water containing 0.6 g of lithium carbonate.

Gently warm to dissolve and then cool to room temperature. Make up to the mark with deionized water.

- **Working Uric Acid Standards:** Prepare a series of working standards by diluting the stock standard with deionized water to achieve concentrations across the desired analytical range (e.g., 2, 5, 10, 15, 20 mg/dL).

Automated Analyzer Protocol

This protocol is a general guideline and may require optimization for specific automated analyzers.



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Caption: Automated assay workflow for uric acid determination.

Assay Parameters

Parameter	Setting
Reaction Type	Endpoint
Wavelength (Primary)	479 nm
Wavelength (Secondary)	700 nm (for bichromatic correction)
Sample Volume	5 µL
Reagent 1 (Buffer)	150 µL
Reagent 2 (Cu ²⁺)	50 µL
Reagent 3 (Batho.)	50 µL
Incubation Time	5 minutes after R2, 5 minutes after R3
Incubation Temperature	37°C
Calibration	Linear, multi-point calibration

Step-by-Step Procedure

- **System Preparation:** Ensure the automated analyzer is calibrated and has passed all system checks.
- **Reagent Loading:** Place the prepared reagents in the appropriate positions on the analyzer's reagent carousel.
- **Sample Loading:** Place patient samples, calibrators, and quality control sera in the sample racks.
- **Assay Programming:** Program the analyzer with the specified assay parameters.
- **Initiate Run:** Start the automated analysis. The instrument will perform all pipetting, incubation, and measurement steps automatically.

Data Analysis and Quality Control

Calibration

A multi-point calibration curve is generated by plotting the absorbance of the working standards against their known concentrations. The uric acid concentration in unknown samples is then calculated from the linear regression of this curve.

Quality Control

For routine analysis, at least two levels of quality control sera (normal and pathological) should be run with each batch of samples. The results of the controls must fall within the laboratory's established acceptable ranges for the patient results to be considered valid.

Performance Characteristics

The following are expected performance characteristics of the automated **disodium bathocuproine disulfonate** method for uric acid determination. Laboratories should perform their own validation studies.

Parameter	Expected Performance
Linearity	0.5 - 25 mg/dL
Precision (CV%)	Intra-assay: < 3% Inter-assay: < 5%
Accuracy	Correlation coefficient (r) > 0.98 against a reference method
Sensitivity (LOD)	0.2 mg/dL

Interference

Substances known to interfere with redox-based assays should be evaluated. Common interferents in uric acid assays include ascorbic acid, bilirubin, and hemoglobin.^[3] While the bathocuproine method is generally robust, high concentrations of these substances may have an effect. It is recommended that each laboratory determines the interference limits for their specific instrumentation and patient population.

Conclusion

The automated method for uric acid determination using **disodium bathocuproine disulfonate** offers a sensitive, specific, and high-throughput alternative to traditional methods. Its adaptability to a wide range of automated clinical chemistry analyzers makes it a valuable tool for both clinical diagnostics and research applications. The elimination of a protein precipitation step and the use of a water-soluble chromogenic reagent streamline the workflow, leading to improved efficiency and reduced turnaround time.

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